Long-Term In Vivo Efficacy of Stampidine: Application Notes and Protocols

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Compound of Interest

Compound Name: *Stampidine*

Cat. No.: *B10828075*

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Introduction

Stampidine, an aryl phosphate derivative of stavudine, is a promising anti-human immunodeficiency virus (HIV) agent currently under development.[1] As a nucleoside reverse transcriptase inhibitor (NRTI), it has demonstrated potent in vitro activity against a wide range of HIV-1 isolates, including those resistant to other NRTIs.[2][3] Preclinical in vivo studies have been crucial in establishing its safety profile and preliminary efficacy, paving the way for further clinical investigation.[1][4] This document provides a detailed overview of the methodologies for assessing the long-term in vivo efficacy of **Stampidine** and presents a summary of key preclinical findings.

Mechanism of Action: Inhibition of HIV Reverse Transcriptase

Stampidine is a prodrug that is metabolized intracellularly to its active triphosphate form. This active metabolite then competes with natural deoxynucleotides for incorporation into the

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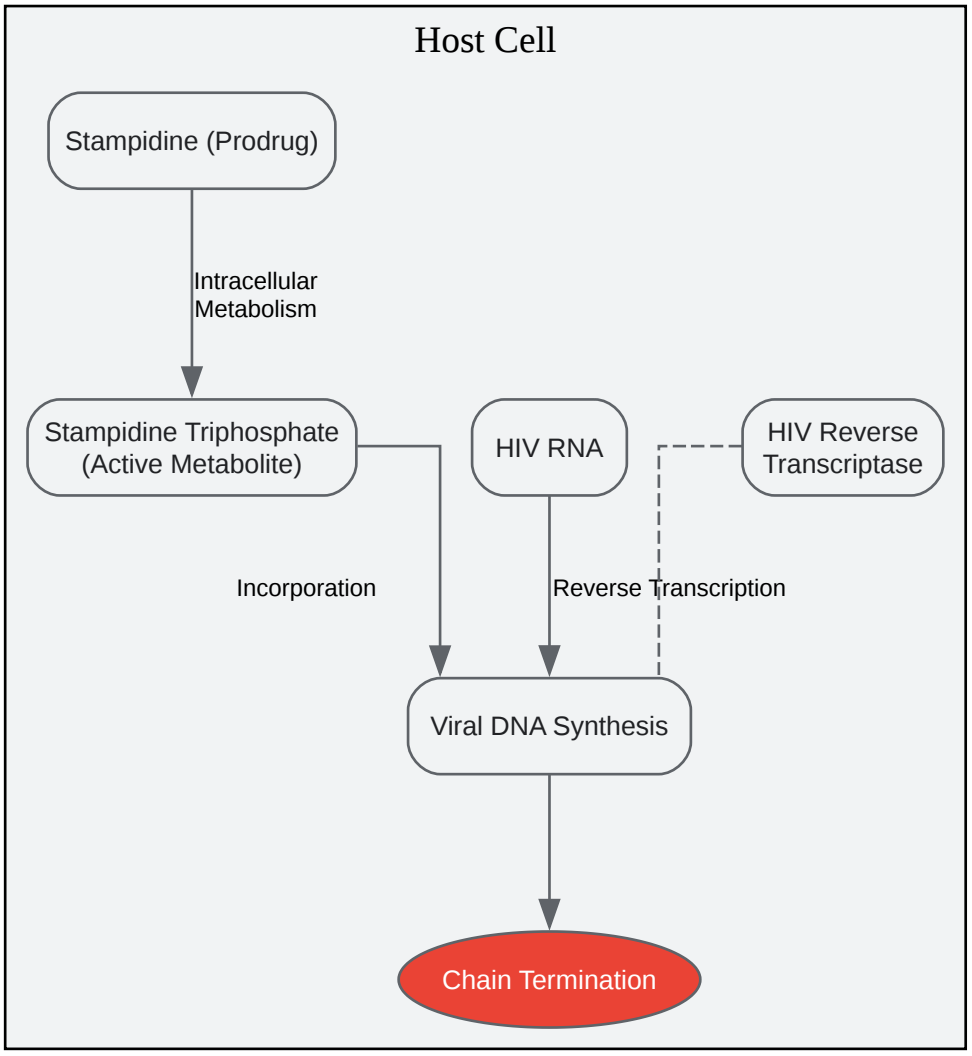
growing viral DNA chain by the HIV reverse transcriptase. Once incorporated, it acts as a chain terminator, halting further DNA synthesis and thus preventing the virus from replicating.



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Caption: Mechanism of action of **Stampidine** in the host cell.

Preclinical In Vivo Efficacy Data

Long-term in vivo studies in various animal models have been conducted to evaluate the safety and antiviral activity of **Stampidine**. These studies have demonstrated a favorable safety profile and significant antiretroviral efficacy.

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Table 1: Summary of Long-Term Toxicity Studies of Stampidine

Animal Model	Route of Administration	Duration	Cumulative Dose	Observed Toxicity	Reference
Mice	Intraperitoneal (i.p.) or Oral (p.o.)	Up to 8 consecutive weeks	Up to 6.4 g/kg	No detectable toxicity (gastrointestinal, hematologic, hepatotoxicity, neurotoxicity, or pancreas toxicity)	[2]
Rats	Intraperitoneal (i.p.)	Not specified	> 1 g/kg	Very well tolerated without any toxicity	[1]
Dogs	Oral (p.o.)	4 weeks (twice daily)	Up to 8.4 g/kg	Very well tolerated	[3]
Cats	Oral (p.o.)	4 weeks (twice daily)	Up to 8.4 g/kg	Very well tolerated	[3]

Table 2: Summary of In Vivo Antiviral Efficacy of Stampidine

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Animal Model	HIV Strain	Treatment Regimen	Key Efficacy Endpoint	Outcome	Reference
Hu-PBL-SCID Mice	NRTI-resistant clinical HIV-1 isolate	Nontoxic dose levels	Antiviral activity	Potent in vivo anti-HIV activity	[2]
FIV-infected Cats	Feline Immunodeficiency Virus (FIV)	Dose-dependent, twice daily	FIV load in peripheral blood mononuclear cells (PBMCs)	≥1-log decrease in FIV load within 2 weeks	[3]

Experimental Protocols

The following are detailed protocols for conducting long-term in vivo efficacy studies of **Stampidine** in a humanized mouse model and a feline model of immunodeficiency.

Protocol 1: Long-Term Efficacy Study in HIV-1 Infected Humanized Mice

1. Animal Model:

- Severe Combined Immunodeficient (SCID) mice reconstituted with human peripheral blood lymphocytes (Hu-PBL-SCID).

2. Study Groups:

- Group 1: Vehicle control (e.g., saline or appropriate vehicle).
- Group 2: **Stampidine** (low dose, e.g., 25 mg/kg/day).
- Group 3: **Stampidine** (high dose, e.g., 50 mg/kg/day).
- Group 4: Positive control (e.g., an established NRTI).

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3. Experimental Procedure:

- Week 0: Reconstitute SCID mice with human PBLs.
- Week 2: Infect mice with a clinical isolate of NRTI-resistant HIV-1.
- Week 4: Begin daily treatment with **Stampidine**, vehicle, or positive control via oral gavage or intraperitoneal injection.
- Weeks 4-12: Monitor animal health, body weight, and clinical signs of disease.
- Bi-weekly: Collect peripheral blood samples for viral load quantification (HIV-1 RNA) and immunophenotyping (CD4+ T cell counts).
- Week 12: Euthanize animals and collect tissues (spleen, lymph nodes) for virological and immunological analysis.

4. Endpoints:

- Primary: Change in plasma HIV-1 RNA levels from baseline.
- Secondary:
  - Change in CD4+ T cell counts.
  - Viral load in tissues.
  - Emergence of drug resistance mutations in the HIV-1 reverse transcriptase gene.

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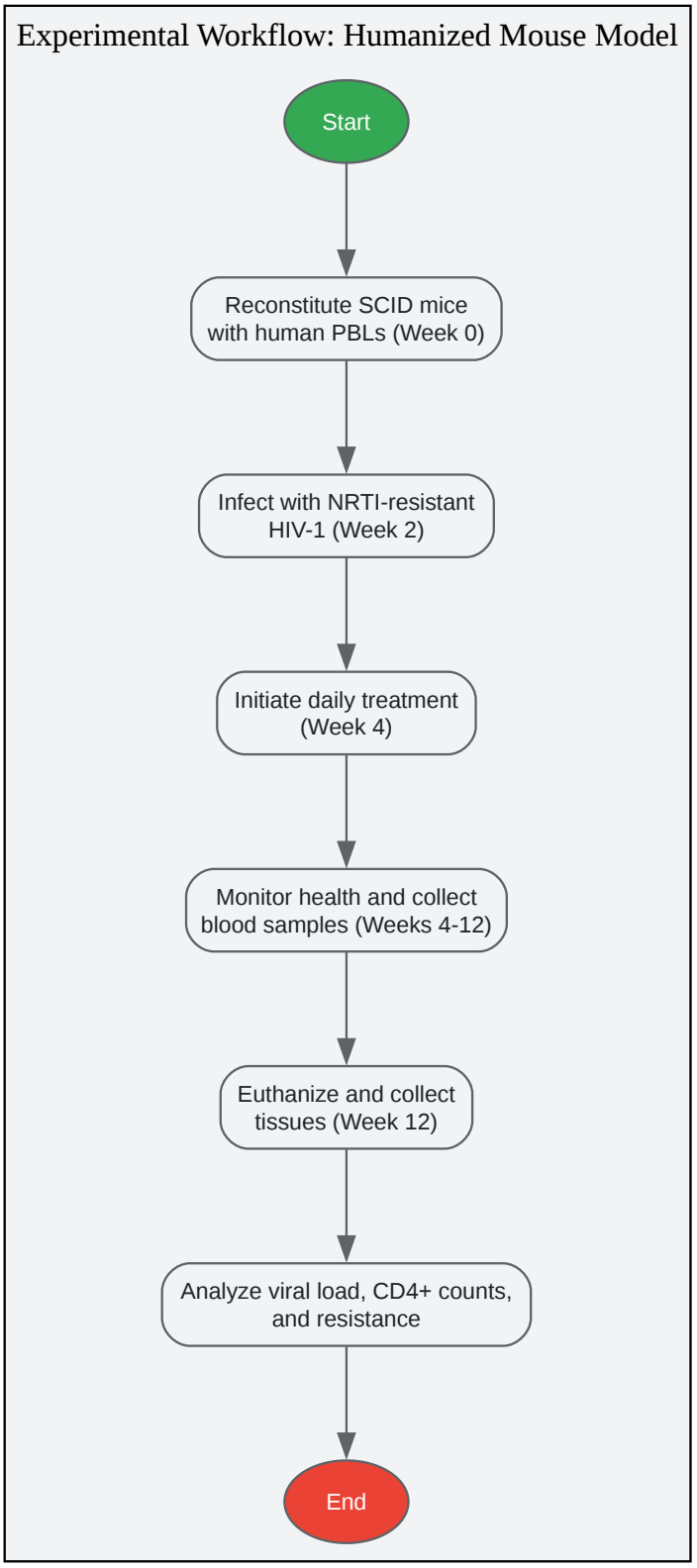

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Caption: Workflow for a long-term in vivo efficacy study in humanized mice.

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Protocol 2: Long-Term Efficacy Study in FIV-Infected Cats

1. Animal Model:

- Chronically Feline Immunodeficiency Virus (FIV) infected domestic cats.

2. Study Groups:

- Group 1: Placebo control.
- Group 2: **Stampidine** (dose-ranging cohorts).

3. Experimental Procedure:

- Establish a colony of chronically FIV-infected cats with stable viral loads.
- Administer **Stampidine** in gelatin capsules twice daily.
- Monitor for any signs of toxicity and collect blood samples at baseline and at regular intervals (e.g., weekly or bi-weekly).
- Quantify FIV proviral DNA in peripheral blood mononuclear cells (PBMCs).

4. Endpoints:

- Primary: Change in FIV proviral DNA load in PBMCs from baseline.
- Secondary:
  - Clinical assessment of FIV-related disease progression.
  - Complete blood counts and serum chemistry for safety assessment.

Conclusion

Stampidine has demonstrated a promising preclinical profile with significant in vivo antiviral activity against resistant HIV-1 strains and a favorable safety profile in multiple animal models.

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[2][3][4] The detailed protocols provided herein offer a framework for the continued evaluation of **Stampidine**'s long-term efficacy and safety, which is essential for its further clinical development as a potential new therapeutic agent for HIV-infected patients.[1]

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References

- 1. Toxicity and pharmacokinetics of stampidine in mice and rats - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. journals.asm.org [journals.asm.org]
- 3. Stampidine Is a Potent Inhibitor of Zidovudine- and Nucleoside Analog Reverse Transcriptase Inhibitor-Resistant Primary Clinical Human Immunodeficiency Virus Type 1 Isolates with Thymidine Analog Mutations - PMC [pmc.ncbi.nlm.nih.gov]
- 4. Stampidine as a promising antiretroviral drug candidate for pre-exposure prophylaxis against sexually transmitted HIV/AIDS - PubMed [pubmed.ncbi.nlm.nih.gov]
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